

Technical Guide: JNJ-DGAT2-A in Triglyceride Synthesis Research

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Compound of Interest

Compound Name: *Jnj dgat2-A*

Cat. No.: *B10788057*

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Executive Summary

JNJ-DGAT2-A (CAS: 1962931-71-0) is a high-affinity, selective small-molecule inhibitor of Diacylglycerol O-Acyltransferase 2 (DGAT2). Unlike its isoform DGAT1, which primarily esterifies exogenous fatty acids in the intestine, DGAT2 is critical for the esterification of de novo synthesized fatty acids in the liver and adipose tissue. This distinction makes JNJ-DGAT2-A a pivotal tool for dissecting hepatic steatosis (NAFLD/NASH) and dyslipidemia mechanisms without the gastrointestinal side effects associated with DGAT1 inhibition.

This guide provides a standardized technical framework for utilizing JNJ-DGAT2-A to modulate triglyceride (TG) biosynthesis, ensuring reproducibility and mechanistic clarity in preclinical research.

Chemical & Pharmacological Specifications

Compound Profile

Parameter	Specification
Chemical Name	3-Bromo-4-[2-fluoro-4-[[4-oxo-2-[[2-(pyridin-2-yl)ethyl]amino]-1,3-thiazol-5-(4H)ylidene]methyl]phenoxy]benzonitrile
Molecular Formula	C ₂₄ H ₁₆ BrFN ₄ O ₂ S
Molecular Weight	523.38 g/mol
Solubility	DMSO (up to 100 mM); Insoluble in water
Storage	-20°C (Solid); -80°C (Stock solution in DMSO, stable for 6 months)

Potency & Selectivity Data

Target	IC ₅₀ (Human Recombinant)	Selectivity Ratio
DGAT2	0.14 µM (140 nM)	-
DGAT1	> 10 µM	> 70-fold
MGAT2	> 10 µM	> 70-fold

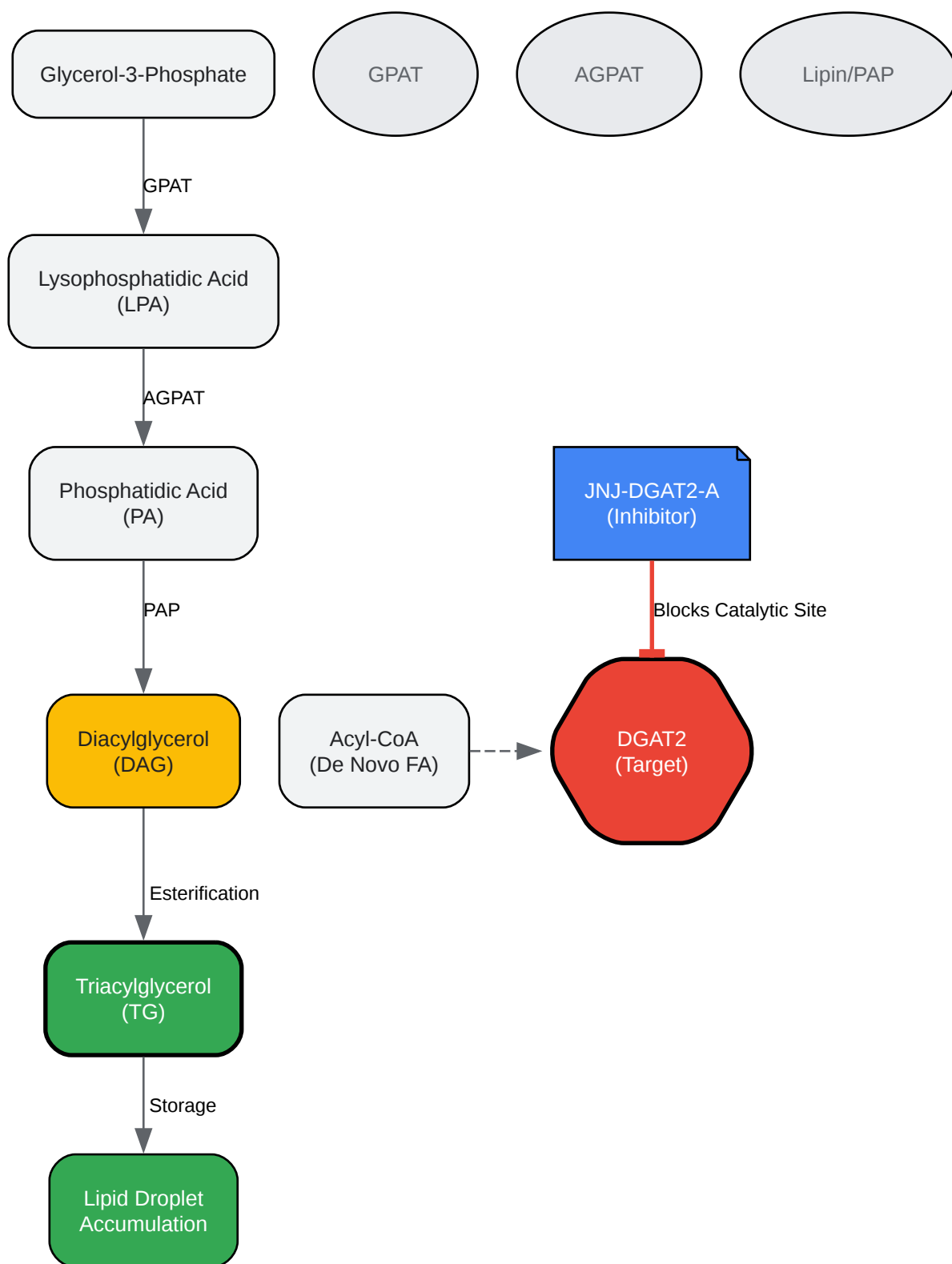
Expert Insight: The >70-fold selectivity over DGAT1 is critical. When designing experiments, concentrations < 1 µM ensure specific DGAT2 blockade. At concentrations > 10 µM, off-target inhibition of DGAT1 may confound data regarding specific lipid droplet sub-populations.

Mechanistic Foundation

DGAT2 catalyzes the final and committed step in the Kennedy pathway of triglyceride synthesis. It resides primarily in the endoplasmic reticulum (ER) and lipid droplet (LD) surfaces, preferentially utilizing de novo synthesized fatty acids and mono-unsaturated fatty acids (MUFAs) as substrates.

Pathway Visualization

The following diagram illustrates the specific node of inhibition within the glycerol-3-phosphate pathway.



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Caption: The Kennedy Pathway highlighting DGAT2-mediated esterification of DAG to TG. JNJ-DGAT2-A acts as a specific blockade at the final committed step, preventing lipid droplet expansion.

Experimental Protocols

Protocol A: In Vitro Microsomal DGAT2 Assay

Objective: Determine the inhibitory potency (IC₅₀) of JNJ-DGAT2-A using isolated membranes.

System: Sf9 insect cell membranes expressing human DGAT2 (hDGAT2).[\[1\]](#)

Reagents:

- Buffer A: 100 mM Sucrose, 50 mM Tris-HCl (pH 7.4), 1 mM EDTA (protease inhibitor cocktail added fresh).
- Substrates: [¹⁴C]-Oleoyl-CoA (25 μM final) and 1,2-dioleoyl-sn-glycerol (DAG, 200 μM final).
- Inhibitor: JNJ-DGAT2-A (Serial dilution in DMSO).

Step-by-Step Workflow:

- Membrane Prep: Harvest Sf9 cells 48h post-infection with hDGAT2 baculovirus. Homogenize in Buffer A and centrifuge at 100,000 x g for 1h. Resuspend pellet in protein-free buffer.
- Pre-incubation: In a 96-well plate, mix 5 μg of microsomal protein with JNJ-DGAT2-A (0.001 μM – 10 μM) for 15 minutes at 25°C.
 - Control: DMSO only (0% inhibition).
 - Background: Heat-inactivated microsomes.
- Reaction Initiation: Add substrate mix ([¹⁴C]-Oleoyl-CoA + DAG). Incubate for 10 minutes at RT.
 - Critical: Ensure DAG is dissolved in acetone/ethanol and evaporated onto the plate or delivered via micelles (0.1% Tween-20) to ensure accessibility.
- Termination: Stop reaction with Isopropanol:Heptane:Water (80:20:2).

- Extraction: Add Heptane and water to separate phases. The upper organic phase contains the radiolabeled TG.
- Quantification: Scintillation counting of the organic phase.

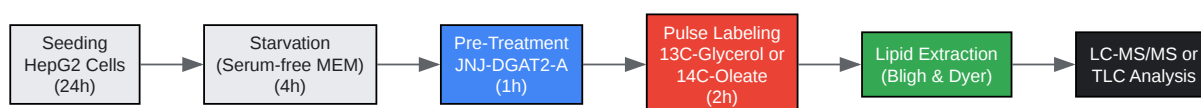
Validation Criteria:

- Z' factor > 0.5.
- Signal-to-Background ratio > 5.^[2]

Protocol B: Cellular Triglyceride Synthesis (HepG2)

Objective: Assess functional inhibition of de novo TG synthesis in a hepatocyte model. System: HepG2 or HuH7 human hepatoma cells.

Workflow Visualization:



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Caption: Sequential workflow for cellular TG synthesis assay. The 1h pre-treatment ensures inhibitor equilibrium before substrate flux begins.

Detailed Procedure:

- Seeding: Plate HepG2 cells at 5×10^5 cells/well in 6-well plates.
- Equilibration: Wash cells with PBS and switch to serum-free MEM containing 0.5% BSA (Fatty Acid Free) for 4 hours.
- Inhibitor Treatment: Add JNJ-DGAT2-A (0.1, 0.5, 1.0, 5.0 μ M). Incubate for 60 minutes.
 - Note: 5 μ M is the standard saturation dose for >95% inhibition.

- Substrate Pulse: Add [$^{13}\text{C}_3$]-Glycerol (stable isotope) or [^{14}C]-Oleate complexed with BSA. Incubate for 2 hours.
- Lipid Extraction: Wash cells 2x with cold PBS. Scrape into Methanol:Chloroform (2:1).
- Analysis:
 - For Isotope (LC-MS/MS): Monitor transitions for TG species (e.g., TG 52:2, TG 54:3).
 - For Radioactive (TLC): Run on Silica Gel G plates (Hexane:Diethyl Ether:Acetic Acid, 80:20:1).

Data Interpretation & Expected Results

When utilizing JNJ-DGAT2-A, data should be normalized to total protein content. The following table summarizes expected outcomes in a valid experiment.

Metric	Control (DMSO)	JNJ-DGAT2-A (1 μ M)	JNJ-DGAT2-A (10 μ M)	Interpretation
DGAT2 Activity (Sf9)	100%	~10-15%	< 1%	High potency confirms assay validity.
Total TG Mass (HepG2)	Baseline	Reduced (30-40%)	Reduced (40-50%)	Partial reduction expected; DGAT1 compensates for exogenous FA.
De Novo TG Synthesis	100%	< 20%	< 5%	Critical: JNJ-DGAT2-A specifically ablates de novo lipogenesis-derived TG.
Cell Viability	> 95%	> 95%	> 90%	Toxicity at >20 μ M may indicate off-target effects.

Troubleshooting:

- High Background: Ensure BSA used in fatty acid complexing is "Fatty Acid Free".
- Low Inhibition: Check DMSO concentration (must be < 0.5% final) to avoid enzyme denaturation or solubility issues.

References

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